

Essential Safety and Operational Guide for Handling 6-(Benzyloxy)pyridin-3-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(Benzyloxy)pyridin-3-amine

Cat. No.: B1269773

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **6-(Benzyloxy)pyridin-3-amine** (CAS No. 75926-65-7). The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Physicochemical and Hazard Information

While a comprehensive Safety Data Sheet (SDS) for **6-(Benzyloxy)pyridin-3-amine** is not readily available in the public domain, information from suppliers and data for structurally similar compounds allows for a cautious assessment of its potential hazards. It is imperative to handle this chemical with the assumption that it may possess unknown hazards.^[1]

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	[2][3][4]
Molecular Weight	200.24 g/mol	[3][4][5]
Appearance	Beige solid (based on 3-Aminopyridine)	[6]
Melting Point	60 - 63 °C (for 3-Aminopyridine)	[6]
Flash Point	124 °C (for 3-Aminopyridine)	[6]

Note: Some data is for the related compound 3-Aminopyridine and should be used as an estimate.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure. The following table summarizes the recommended PPE for handling **6-(Benzyloxy)pyridin-3-amine**, based on general laboratory safety principles and information for related compounds.

Body Part	Recommended Protection	Specifications and Best Practices
Eyes/Face	Safety glasses with side shields or a face shield.	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin	Chemical-resistant gloves and a lab coat. For larger quantities or risk of splash, consider chemical-resistant coveralls.	Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. [1] Recommended glove materials for similar aromatic amines include nitrile rubber, neoprene, or butyl rubber.
Respiratory	Use only in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved air-purifying respirator with an appropriate particulate filter (e.g., N95) or an organic vapor cartridge is recommended.	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)
- For procedures that may generate dust or aerosols, use a chemical fume hood.

Safe Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Review the experimental protocol and this safety guide.
- Weighing and Transfer: Conduct weighing and transfer operations in a fume hood or a designated area with local exhaust ventilation to minimize dust inhalation. Avoid the formation of dust and aerosols.[\[2\]](#)
- During the Experiment: Handle the compound with care, avoiding contact with skin and eyes. [\[2\]](#) Keep containers tightly closed when not in use.
- Spill Management: In case of a spill, immediately evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the absorbed material into a sealed container for proper disposal.

Hygiene Measures:

- Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.[\[1\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled.
- Remove contaminated clothing and wash it before reuse.

Storage and Disposal Plan

Storage:

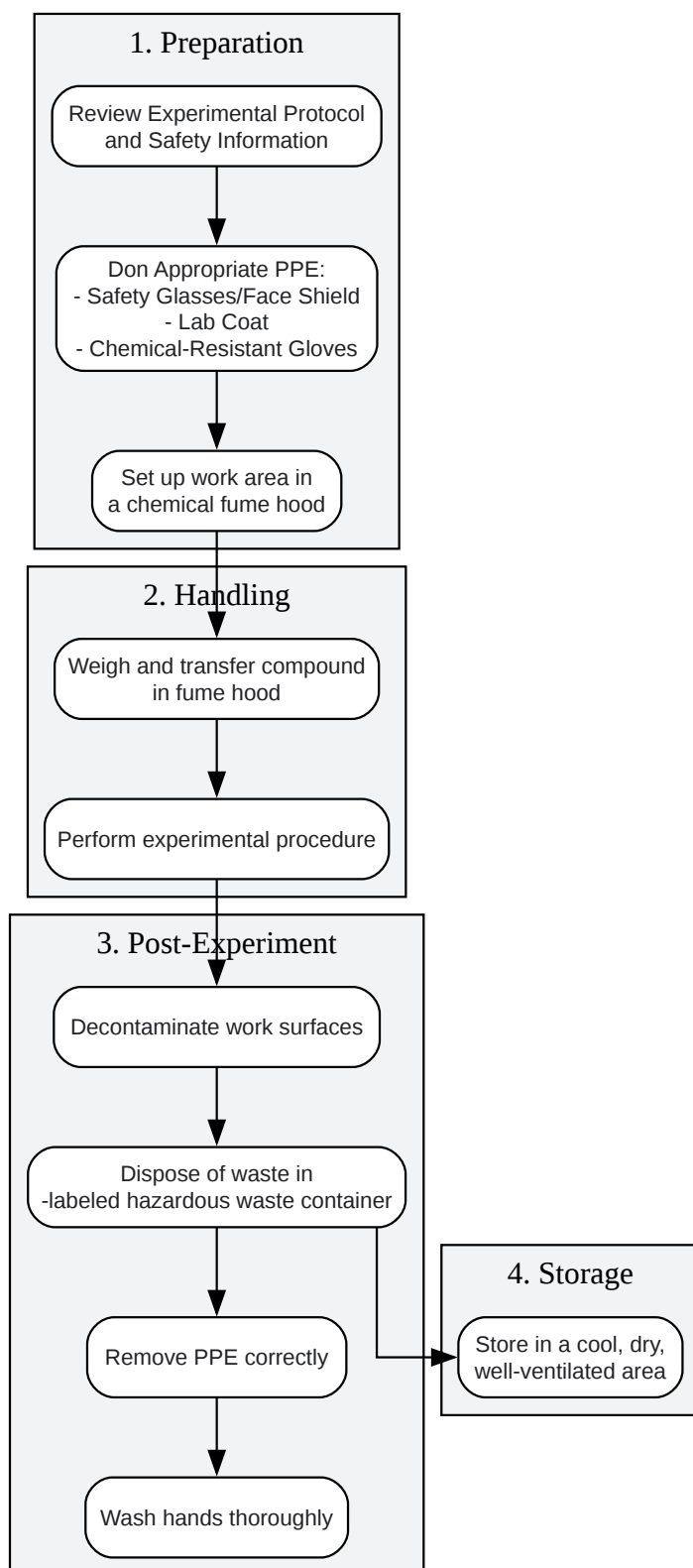
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)

- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.^[6]
- For long-term storage, some suppliers recommend refrigeration at 2-8°C in an inert atmosphere.^[1]

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated materials and empty containers should be treated as hazardous waste and disposed of by a licensed professional waste disposal service.^[1]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **6-(Benzyloxy)pyridin-3-amine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 6-(Benzyloxy)pyridin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269773#personal-protective-equipment-for-handling-6-benzyloxy-pyridin-3-amine\]](https://www.benchchem.com/product/b1269773#personal-protective-equipment-for-handling-6-benzyloxy-pyridin-3-amine)

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